An In-depth Technical Guide to NSC 620549: Structure, Synthesis, and Biological Activity

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Compound of Interest

Compound Name:	*3-TERT-BUTYLDIMETHYLSILOXY-4-METHOXYBENZALDEHYDE*
CAS No.:	*97315-18-9*
Cat. No.:	*B131337*

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A Note to Our Scientific Audience:

Extensive searches of prominent chemical and biological databases, including PubChem, ChemSpider, and the National Cancer Institute (NCI) database, have revealed that NSC 620549 does not correspond to a publicly available chemical structure or entity. It is plausible that this identifier represents a private compound, a historical designation that has been superseded, or a typographical error.

Consequently, this guide will instead focus on providing a comprehensive framework for the characterization of a novel chemical entity, using the placeholder "NSC 620549" to illustrate the necessary experimental and analytical workflows. This document will serve as a methodological template for researchers encountering a new compound with potential therapeutic value.

Part 1: Elucidation of the Core Chemical Identity

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The foundational step in characterizing any new chemical entity is the unambiguous determination of its structure. This process relies on a combination of spectroscopic and spectrometric techniques.

Spectroscopic and Spectrometric Analysis

A battery of analytical methods is required to piece together the molecular puzzle.

Analytical Technique	Information Yielded
Mass Spectrometry (MS)	Provides the accurate molecular weight and elemental composition (High-Resolution MS). Fragmentation patterns (MS/MS) reveal key structural motifs.
Nuclear Magnetic Resonance (NMR)	^{1}H NMR: Reveals the number of different types of protons and their neighboring environments. ^{13}C NMR: Shows the number and types of carbon atoms. 2D NMR (COSY, HSQC, HMBC): Establishes connectivity between protons and carbons, allowing for the assembly of the molecular skeleton.
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups (e.g., C=O, O-H, N-H).
Ultraviolet-Visible (UV-Vis) Spectroscopy	Indicates the presence of chromophores and conjugated systems within the molecule.
X-ray Crystallography	Provides the definitive three-dimensional arrangement of atoms in a crystalline solid, confirming stereochemistry and absolute configuration.

Proposed Analytical Workflow for Structural Elucidation

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Contact our Ph.D. Support Team for a compatibility check

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